

Essential Safety and Operational Guide for Handling p53 Activator 12

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Compound of Interest

Compound Name: p53 Activator 12

Cat. No.: B15585767

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of potent compounds like **p53 Activator 12** is paramount. This guide provides immediate, essential safety protocols, logistical information, and disposal plans to foster a secure laboratory environment and promote reliable experimental outcomes.

Personal Protective Equipment (PPE)

When handling **p53 Activator 12**, appropriate personal protective equipment is the first line of defense against potential exposure. The following table summarizes the recommended PPE based on the safety data sheet for the representative p53 activator, SCH 529074.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses/Goggles	Must be worn to protect against splashes.
Hand Protection	Chemical-Resistant Gloves	Compatible gloves should be worn.
Skin and Body Protection	Laboratory Coat	To prevent skin contact.
Respiratory Protection	Not required under normal use	Use a NIOSH-approved respirator if ventilation is inadequate.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **p53 Activator 12** and ensuring the safety of laboratory personnel.

Handling:

- **Avoid Contact:** Take precautionary measures to prevent contact with skin and eyes.
- **Ventilation:** Use in a well-ventilated area to avoid inhalation of any dust or aerosols.
- **Good Laboratory Practices:** Adhere to standard good laboratory practices. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.

Storage:

- **Temperature:** Store the compound at -20°C for long-term stability.
- **Container:** Keep the container tightly closed.
- **Location:** Store in a dry and well-ventilated place.

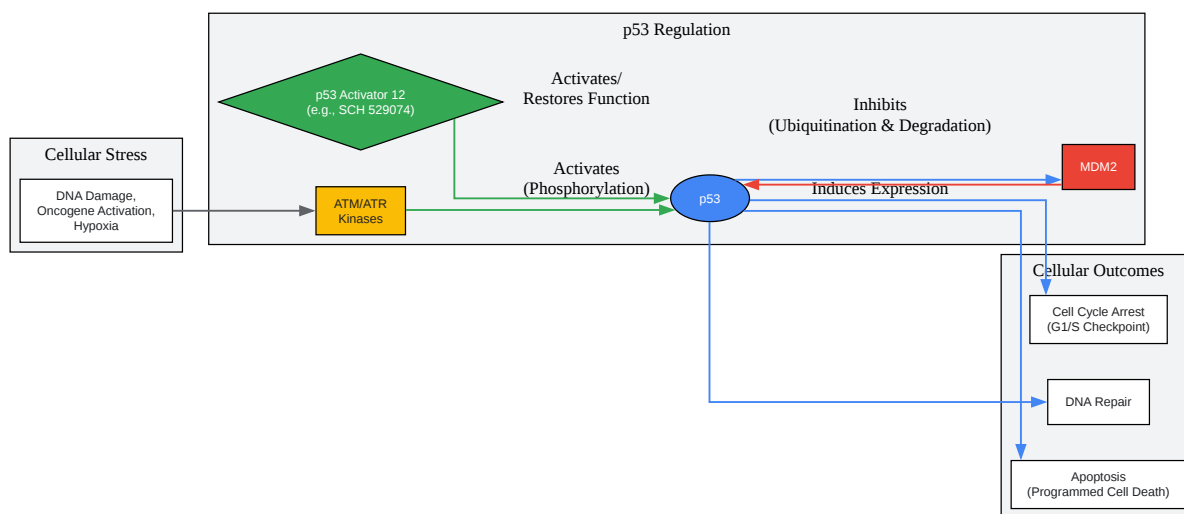
Disposal Plan

Proper disposal of **p53 Activator 12** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Disposal:** Dispose of this material and its container at a licensed waste disposal site.
- **Contaminated Packaging:** Dispose of as unused product.
- **Local Regulations:** All disposal practices must be in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance.

p53 Signaling Pathway

The tumor suppressor protein p53 plays a crucial role in cellular response to stress signals, including DNA damage, oncogene activation, and hypoxia.[1] Activation of p53 can lead to cell cycle arrest, DNA repair, or apoptosis, thereby preventing the proliferation of damaged cells.[2] In many cancer cells, the p53 pathway is inactivated, often through mutation or overexpression of its negative regulator, MDM2.[2] p53 activators, such as SCH 529074, are small molecules designed to restore the tumor-suppressive function of p53.[3]



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Caption: The p53 signaling pathway in response to cellular stress and intervention by a p53 activator.

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